

solubility of AMOZ-CHPh-4-acid in different solvents

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Compound of Interest

Compound Name: AMOZ-CHPh-4-acid

Cat. No.: B12385032

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An In-Depth Technical Guide to the Solubility of **AMOZ-CHPh-4-acid**

For Researchers, Scientists, and Drug Development Professionals

Introduction

AMOZ-CHPh-4-acid, identified in the PubChem database with Compound ID 169494461, is a complex organic molecule with the molecular formula $C_{16}H_{19}N_3O_5$ ^[1]. Its systematic IUPAC name is 4-[(E)-[5-(morpholin-4-ylmethyl)-2-oxo-1,3-oxazolidin-3-yl]iminomethyl]benzoic acid^[1]. The structure reveals key functional groups that dictate its physicochemical properties, including a carboxylic acid group, a morpholine ring, and an oxazolidinone core. Understanding the solubility of this compound is a critical first step in its development as a potential therapeutic agent, as solubility significantly impacts bioavailability, formulation, and routes of administration.

This technical guide provides a comprehensive overview of the theoretical solubility profile of **AMOZ-CHPh-4-acid**, detailed experimental protocols for quantitative and qualitative solubility determination, and a framework for the systematic presentation of solubility data.

Theoretical Solubility Profile

The solubility of a compound is governed by the principle of "like dissolves like," which implies that substances with similar polarities are more likely to be soluble in one another^[2]. The

molecular structure of **AMAZ-CHPh-4-acid** possesses both polar and non-polar regions, suggesting a varied solubility profile.

- **Polar Protic Solvents** (e.g., Water, Ethanol, Methanol): The presence of a carboxylic acid group, which can act as a hydrogen bond donor and acceptor, along with ether and amide-like functionalities, suggests potential solubility in polar protic solvents[3][4]. Carboxylic acids with low molecular weight are typically soluble in water. However, the relatively large and complex hydrophobic backbone of **AMAZ-CHPh-4-acid** may limit its aqueous solubility at neutral pH. The solubility in water is expected to increase significantly in alkaline conditions due to the formation of a more soluble carboxylate salt.
- **Polar Aprotic Solvents** (e.g., DMSO, DMF, Acetonitrile): Solvents like Dimethyl Sulfoxide (DMSO) and Dimethylformamide (DMF) are generally excellent solvents for a wide range of organic compounds, including those with poor aqueous solubility. It is anticipated that **AMAZ-CHPh-4-acid** will exhibit good solubility in these solvents.
- **Non-Polar Solvents** (e.g., Hexane, Toluene): Due to the presence of multiple polar functional groups and a rigid structure, **AMAZ-CHPh-4-acid** is expected to have low solubility in non-polar solvents.

Experimental Protocols for Solubility Determination

The following protocols provide methodologies for both qualitative and quantitative assessment of the solubility of **AMAZ-CHPh-4-acid**.

Qualitative Solubility Determination

This method is useful for rapid screening of suitable solvents.

Objective: To determine if the compound is soluble, partially soluble, or insoluble in a given solvent at a specific concentration.

Materials:

- **AMAZ-CHPh-4-acid**

- A selection of solvents (e.g., water, ethanol, methanol, DMSO, DMF, acetonitrile, hexane, toluene)
- Small test tubes or vials
- Vortex mixer
- Spatula

Procedure:

- Weigh approximately 1-5 mg of **AMOZ-CHPh-4-acid** and place it into a small test tube.
- Add 1 mL of the selected solvent to the test tube.
- Vigorously agitate the mixture using a vortex mixer for 60 seconds.
- Visually inspect the solution against a dark background.
- Record the observation as:
 - Soluble: The solid completely dissolves, and the solution is clear.
 - Partially Soluble: Some of the solid dissolves, but undissolved particles remain.
 - Insoluble: The solid does not appear to dissolve.

Quantitative Solubility Determination (Shake-Flask Method)

The shake-flask method is a widely accepted technique for determining the equilibrium solubility of a compound.

Objective: To determine the precise concentration of a saturated solution of **AMOZ-CHPh-4-acid** in a given solvent at a controlled temperature.

Materials:

- **AMAZ-CHPh-4-acid**
- Selected solvents
- Scintillation vials with screw caps
- Analytical balance
- Temperature-controlled orbital shaker or water bath
- Syringe filters (e.g., 0.22 μm PTFE or PVDF)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes

Procedure:

- Prepare a stock solution of **AMAZ-CHPh-4-acid** of known concentration in a suitable solvent (e.g., DMSO or methanol) for the preparation of a calibration curve.
- Generate a calibration curve by preparing a series of standard solutions of known concentrations and analyzing them using HPLC or UV-Vis spectrophotometry.
- Add an excess amount of **AMAZ-CHPh-4-acid** to a vial containing a known volume of the test solvent. The excess solid should be clearly visible.
- Seal the vials and place them in a temperature-controlled shaker set to the desired temperature (e.g., 25 °C or 37 °C).
- Shake the vials until equilibrium is reached. A minimum of 24 hours is typically recommended, with 48-72 hours being ideal to ensure equilibrium.
- After the incubation period, allow the vials to stand undisturbed for a short period to allow the excess solid to settle.
- Carefully withdraw a sample from the supernatant using a syringe.

- Immediately filter the sample through a syringe filter to remove any undissolved solid.
- Dilute the filtered sample with a suitable solvent to a concentration that falls within the range of the calibration curve.
- Analyze the diluted sample using the same analytical method used for the calibration curve.
- Calculate the concentration of **AMAZ-CHPh-4-acid** in the original saturated solution by accounting for the dilution factor. The result is the equilibrium solubility, typically expressed in mg/mL or µg/mL.

Data Presentation

Quantitative solubility data should be organized in a clear and concise manner to facilitate comparison.

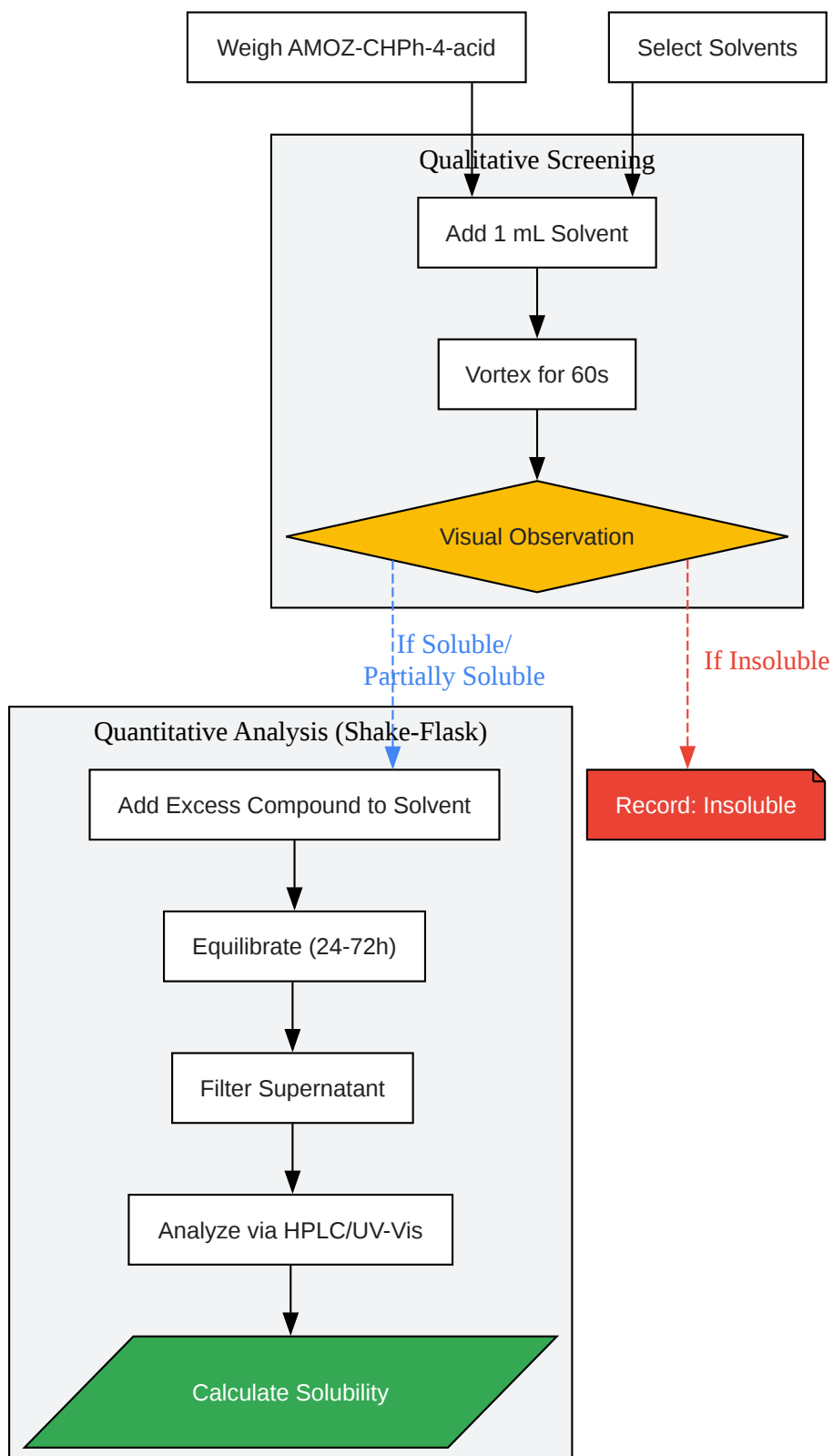
Table 1: Solubility of **AMAZ-CHPh-4-acid** in Various Solvents

Solvent	Temperature (°C)	Solubility (mg/mL)	Method	Observations
Water (pH 7.4)	25		Shake-Flask	
Water (pH 7.4)	37		Shake-Flask	
0.1 M HCl	25		Shake-Flask	
0.1 M NaOH	25		Shake-Flask	
Ethanol	25		Shake-Flask	
Methanol	25		Shake-Flask	
Dimethyl Sulfoxide (DMSO)	25		Shake-Flask	
Dimethylformamide (DMF)	25		Shake-Flask	
Acetonitrile	25		Shake-Flask	
Hexane	25		Shake-Flask	

| Toluene | 25 | | Shake-Flask | |

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the solubility determination process.



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